

An In-depth Technical Guide to the Safety and Hazards of Barium Benzoate

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Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, hazards, and toxicological profile of Barium Benzoate (CAS No. 533-00-6), compiled from safety data sheets (SDS) and toxicological databases.

Section 1: Chemical Identification and Physical Properties

Barium benzoate, with the molecular formula $C_{14}H_{10}BaO_4$, is the barium salt of benzoic acid.^[1]^[2] It typically appears as a white powder.^[3] While primarily used as a stabilizer in PVC, a transesterification catalyst, and in pyrotechnics, its toxicological properties, driven by the bioavailable barium ion, are of primary concern in research and development settings.^[3]

Table 1: Physical and Chemical Properties of Barium Benzoate

Property	Value	Reference
Molecular Weight	379.55 g/mol	[1][4]
Appearance	White Powder	[3]
Boiling Point	249.3 °C at 760 mmHg	[4]
Flash Point	111.4 °C	[4]
Water Solubility	3.4 - 51.3 g/L at 20°C	[4]

| Density | ~2 g/cm³ at 20°C |[4] |

Section 2: Hazard Identification and GHS Classification

Barium benzoate is classified as a hazardous substance. The primary routes of exposure are inhalation and ingestion.[5] The toxicity of barium benzoate is attributed to the soluble barium ion (Ba²⁺), which becomes available after ingestion or inhalation.[6]

Table 2: GHS Hazard Classification for Barium Benzoate

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

| Serious Eye Damage | Category 1 | H318: Causes serious eye damage |

Source: ECHA C&L Inventory, PubChem[1][5]

Signal Word: Danger[5][7]

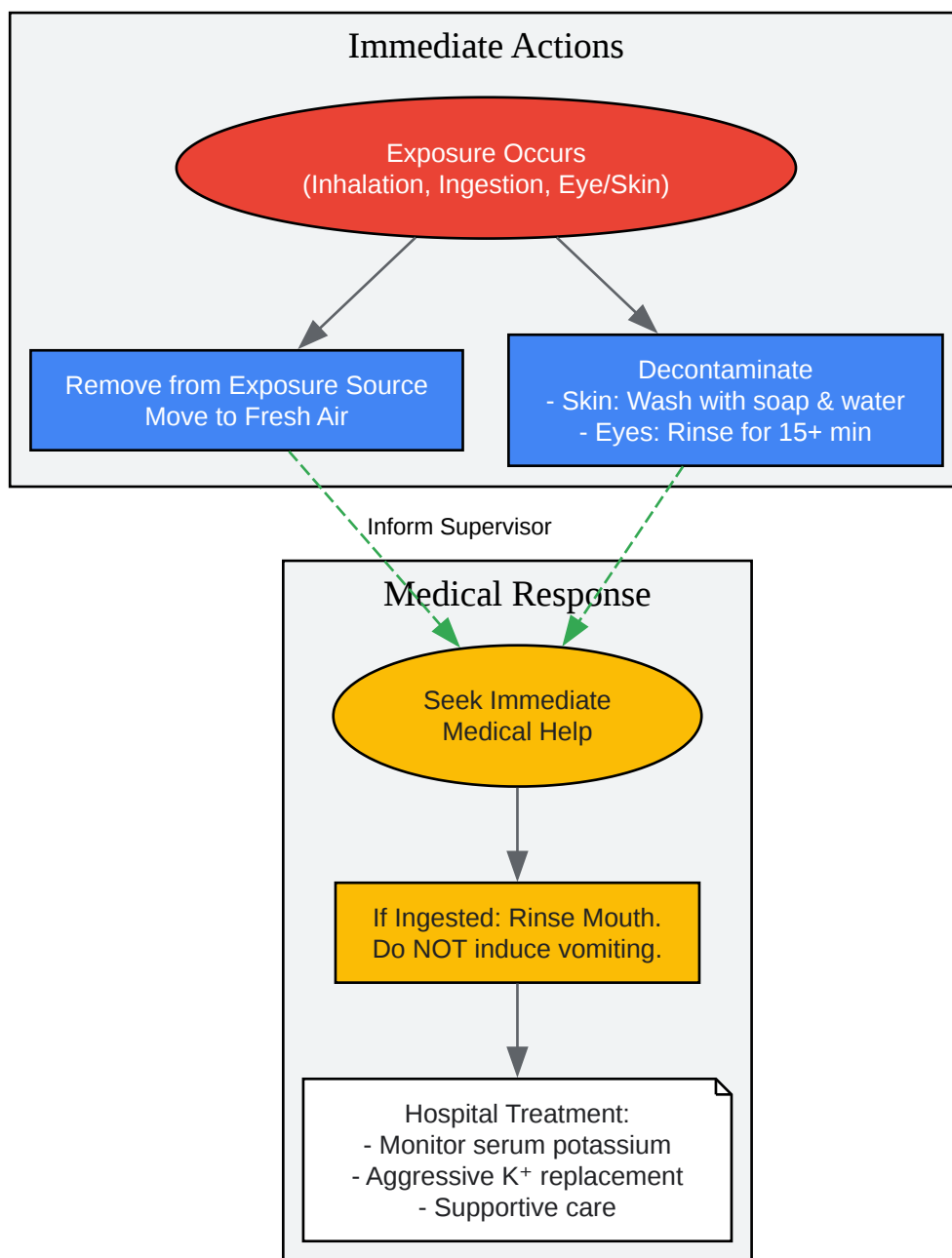
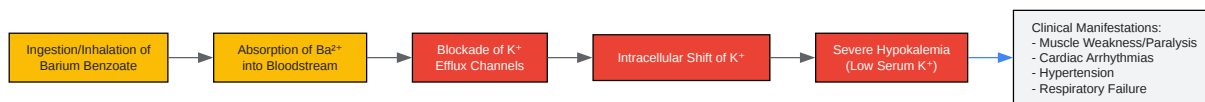
Hazard Pictograms:

☠ 🔧

Section 3: Toxicology and Mechanism of Action

Systemic barium poisoning is primarily characterized by profound hypokalemia (low potassium levels in the blood).[8][9] This is the central mechanism driving its acute toxicity.

The Ba^{2+} ion acts as a competitive antagonist of potassium channels.[8][10] By blocking the passive efflux of intracellular potassium, it causes a shift of potassium from the extracellular to the intracellular compartment.[8][10] This leads to a rapid drop in serum potassium levels, causing cell membrane depolarization and diminished ability of nerve and muscle cells to respond to stimulation.[8][10]



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